

An In-depth Technical Guide to the Chemical Properties and Structure of Butyramide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Butyramide

Cat. No.: B146194

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Introduction

Butyramide, also known as butanamide, is the amide derivative of butyric acid.[1] It is a primary fatty amide that serves as a versatile chemical intermediate in the synthesis of various pharmaceuticals and agrochemicals.[2] Unlike its acidic precursor, butyric acid, which is known for its unpleasant odor, **butyramide** is a white crystalline solid with a nutty aroma.[1][3] This technical guide provides a comprehensive overview of the core chemical properties, structure, and experimental protocols related to **butyramide**.

Chemical Structure

Butyramide is a monocarboxylic acid amide formed from the formal condensation of butanoic acid and ammonia.[4] Its structure consists of a four-carbon alkyl chain attached to a primary amide functional group (-CONH₂).

Caption: Chemical structure of **Butyramide** (Butanamide).

Chemical and Physical Properties

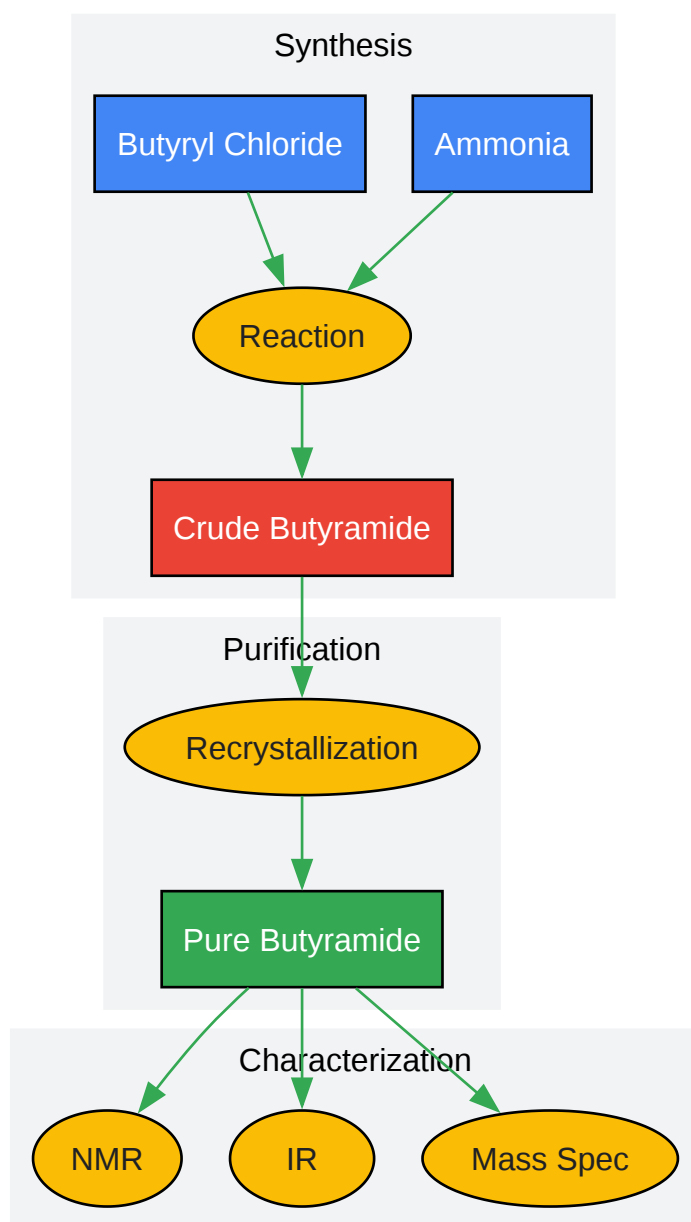
The following table summarizes the key quantitative properties of **butyramide**.

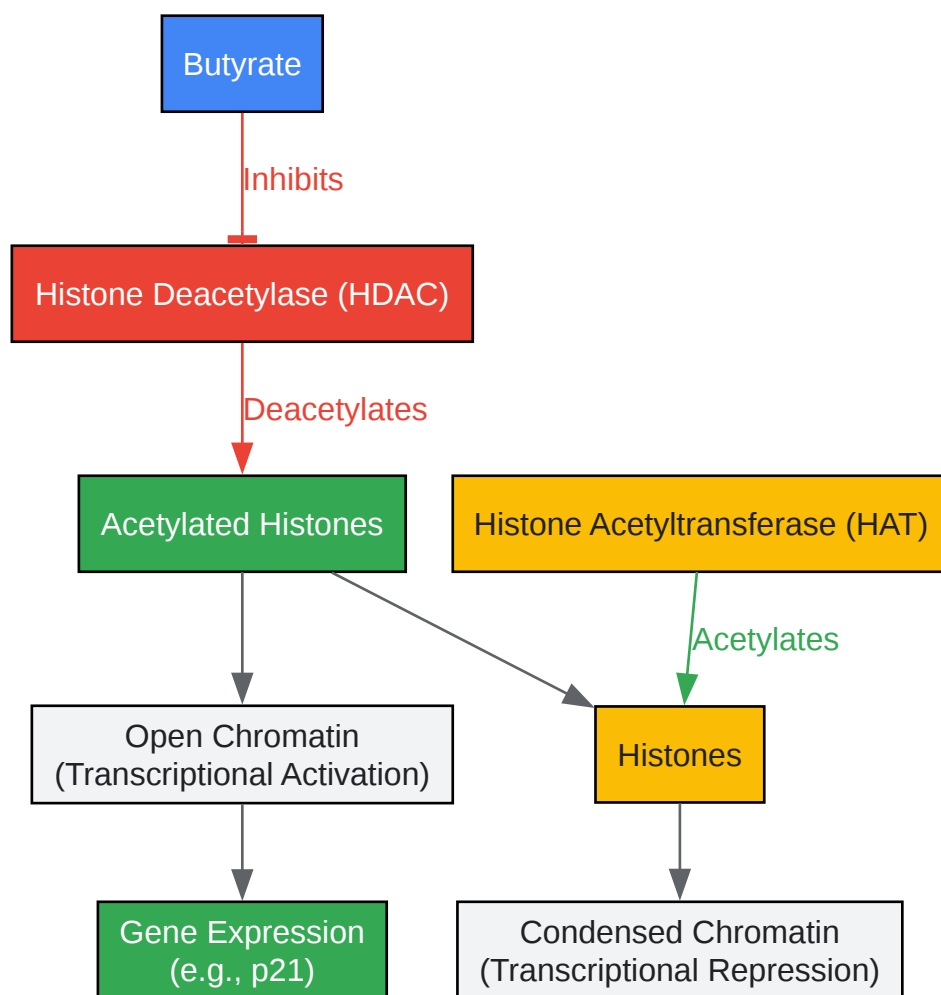
Property	Value	Reference(s)
IUPAC Name	Butanamide	[4]
CAS Number	541-35-5	[1]
Molecular Formula	C ₄ H ₉ NO	[1]
Molar Mass	87.122 g·mol ⁻¹	[1]
Appearance	White crystalline solid	[1]
Melting Point	115 to 116 °C	[1]
Boiling Point	216 °C	[1]
Density	1.03 g/cm ³	[1]
Solubility in Water	163,000 mg/L (at 15 °C)	[4][5]
Solubility in other solvents	Freely soluble in ethanol; slightly soluble in diethyl ether.	[1]
pKa (conjugate acid)	-0.43	[4]
LogP	-0.21	[4]

Experimental Protocols

Synthesis of Butyramide

Butyramide can be synthesized through several methods. Below are outlines of common laboratory procedures.





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References

- 1. 2024.sci-hub.se [2024.sci-hub.se]
- 2. eng.uc.edu [eng.uc.edu]
- 3. Processing technique of L-2-amino butyramide hydrochloride (2016) | Niu Yuehui | 1 Citations [scispace.com]

- 4. Buy Butyramide | 541-35-5 [smolecule.com]
- 5. Determination of trace levels of acetamide, propanamide, and butyramide in surface and drinking water using gas chromatography-mass spectrometry after derivatization with 9-xanthidrol - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties and Structure of Butyramide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146194#butyramide-chemical-properties-and-structure]

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